

Operationalizing Safety: A Technical Guide to N-Cyclohexyl-N-methylacetamide

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Compound of Interest

Compound Name: Acetamide, N-cyclohexyl-N-methyl-

CAS No.: 41273-78-3

Cat. No.: B15379577

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CAS No: 1128-37-6 (Primary Reference) | Molecular Formula: C₉H₁₇NO^{[1][2]}

Executive Summary

This technical guide provides a rigorous safety and operational framework for N-cyclohexyl-N-methylacetamide, a tertiary amide intermediate used in organic synthesis.^{[1][2]} Unlike common solvents with exhaustive datasets, this compound occupies a data-scarce niche.^{[1][2]}

Critical Warning: As a Senior Application Scientist, I must emphasize that specific toxicological data for this exact CAS is limited. Therefore, this guide utilizes Structure-Activity Relationship (SAR) and Read-Across protocols from its closest analogs—N-Methylacetamide (NMA) and N-Cyclohexylacetamide—to establish a "Precautionary Principle" safety baseline.^{[1][2]}

Core Risk Profile: Treat as a Reproductive Toxin (Category 1B) and a Potent Skin Permeator.^[2]

Part 1: Molecular Identity & Physicochemical Architecture[2]

To handle this compound safely, one must understand its molecular behavior.[1][2] It is a tertiary amide, structurally similar to Dimethylacetamide (DMAc) but with a lipophilic cyclohexyl ring.[1][2]

Property	Value / Description	Operational Implication
Structure	Tertiary Amide (Polar Core + Lipophilic Tail)	High Permeation Risk. The cyclohexyl group aids skin penetration, while the amide core solubilizes into the blood. [1][2]
Physical State	Viscous Liquid or Low-Melting Solid	Likely requires gentle heating (<40°C) for transfer.[1][2] Vapor generation increases significantly during heating.
Solubility	Amphiphilic (Soluble in organics & water)	Hard to wash off skin; "locks" into lipid bilayers.[1][2]
Boiling Point	Est. >200°C (High Boiler)	Low volatility at RT, but hazardous if aerosolized or heated.[1][2]

The "Amide Effect" on PPE

Standard nitrile gloves are often insufficient for tertiary amides.[1][2] The polar nature of the amide bond can swell or permeate nitrile thin films.[1][2]

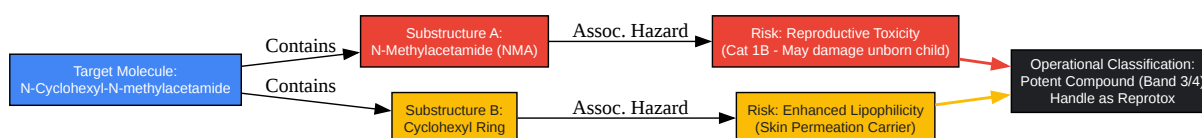
- Recommendation: Use Butyl Rubber or Silver Shield (Laminate) gloves for prolonged contact.[2]

Part 2: Predictive Hazard Profiling (Read-Across Analysis)

Since direct GHS data is sparse, we validate risks using the "Read-Across" method.[1][2] This logic dictates that if the substructures are toxic, the whole molecule is treated as such until proven otherwise.[1][2]

DOT Diagram 1: The Hazard Read-Across Logic

This diagram illustrates the scientific causality behind the safety classification.[1][2]



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Caption: Predictive toxicology model deriving the safety profile from structural analogs NMA (Reprotox) and Cyclohexyl moieties (Permeation).

Part 3: Engineering Controls & Handling Protocols

3.1 Containment Strategy

Due to the reproductive toxicity potential, open-bench handling is strictly prohibited for neat material.[1][2]

- Primary Barrier: All weighing and transfer of neat material must occur inside a Chemical Fume Hood or Vented Balance Enclosure.[1][2]
- Aerosol Control: If heating is required to melt the solid/viscous liquid, use a heating block inside the hood.[1][2] Never use an open heat gun, which can generate invisible amide mists.[1][2]

3.2 Safe Solubilization Protocol

Objective: To transfer the compound without generating dust or aerosols.[2]

- Inspect: Verify the physical state.[1][2][3][4][5] If solidified, warm the container to 30-35°C using a water bath.[1][2]

- Solvent Addition: Add the reaction solvent (e.g., DCM, THF) directly to the shipping container if possible, to create a solution before transfer.[1][2]
- Transfer: Use a positive-displacement pipette (for viscous liquids) or a wide-bore syringe.[1][2] Avoid pouring, which risks drips and contamination of the bottle threads.[1][2]
- Decontamination: Wipe the outer container with a 10% Ethanol/Water mixture (amides are soluble in alcohols) before returning to storage.[1][2]

Part 4: Emergency Response & Waste Management

4.1 Spill Response Logic

Amides are miscible with water but can be difficult to contain if they enter drains.[1][2]

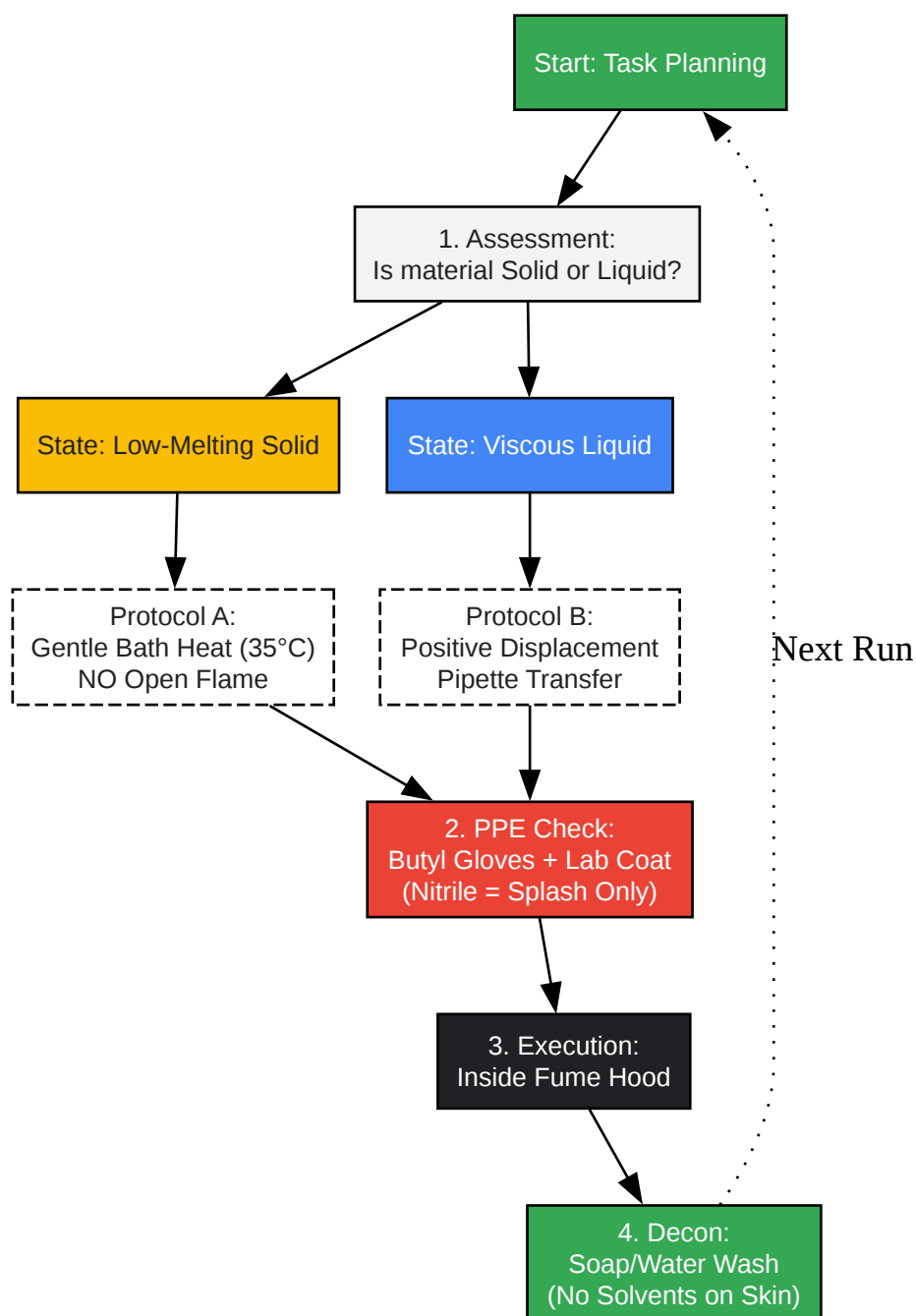
- Small Spill (<10 mL): Absorb with vermiculite or polypropylene pads.[2] Do not use paper towels (rapid permeation risk to hands).[1][2]
- Skin Contact:
 - Immediate Action: Wash with copious soap and water for 15 minutes.[1][2]
 - Contraindication: Do NOT use organic solvents (ethanol, acetone) to wash skin; this will accelerate absorption of the amide into the bloodstream.[1][2]

4.2 Waste Disposal

- Classification: Hazardous Chemical Waste (Toxic/Irritant).[2]
- Segregation: Do not mix with strong oxidizers (e.g., Nitric Acid) in the waste stream, as N-alkyl amides can form unstable intermediates under extreme oxidative stress.[1][2]
- Labeling: Must clearly state: "Contains N-Cyclohexyl-N-methylacetamide.[1][2][6] Suspected Reproductive Toxin." [1][2][3]

DOT Diagram 2: Operational Safety Loop

A self-validating workflow for daily handling.



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Caption: Decision matrix for handling N-Cyclohexyl-N-methylacetamide based on physical state.

References

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Available at: [\[Link\]\[1\]\[2\]](#)

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